

"Mercury(II) sulfate synthesis from mercuric oxide and sulfuric acid"

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Compound of Interest

Compound Name: Mercury(II) sulfate

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An In-depth Technical Guide to the Synthesis of **Mercury(II) Sulfate** from Mercuric Oxide and Sulfuric Acid

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive overview of the synthesis of **mercury(II) sulfate** from the reaction of mercuric oxide and concentrated sulfuric acid. It includes a detailed experimental protocol, quantitative data, safety information, and a visual representation of the synthesis workflow.

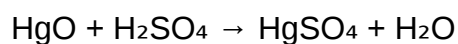
Introduction

Mercury(II) sulfate (HgSO_4) is an inorganic compound with significant applications in both industrial and laboratory settings. Historically, it was a key catalyst in the production of acetaldehyde from acetylene and water.^[1] In modern chemistry, it serves as a reagent in various analytical methods, including as the primary component of Denigés' reagent for the detection of tertiary alcohols.^{[1][2]} It is also utilized in organic synthesis, particularly in oxymercuration-demercuration reactions for the hydration of unsaturated compounds.^[1] The synthesis from mercuric oxide and sulfuric acid is a direct and common method for its preparation.^[3]

Reaction and Mechanism

The synthesis of **mercury(II) sulfate** from mercuric oxide is an acid-base reaction. Mercuric oxide (HgO), a basic oxide, reacts with concentrated sulfuric acid (H₂SO₄) to form the salt **mercury(II) sulfate** and water.^[4]

The balanced chemical equation for this reaction is:



The use of concentrated sulfuric acid is crucial for this synthesis. **Mercury(II) sulfate** is susceptible to hydrolysis in the presence of water, which leads to the formation of a yellow, insoluble basic sulfate (HgSO₄·2HgO) and sulfuric acid.^{[3][5]} The high concentration of sulfuric acid in the reaction medium shifts the equilibrium away from this hydrolysis reaction, ensuring the desired **mercury(II) sulfate** is the primary product.^[3]

Experimental Protocol

This protocol outlines the laboratory-scale synthesis of **mercury(II) sulfate**. All operations must be conducted within a certified fume hood with appropriate personal protective equipment.

3.1 Materials and Equipment

- Reactants:
 - Yellow Mercuric Oxide (HgO)
 - Concentrated Sulfuric Acid (H₂SO₄, 98%)
- Equipment:
 - Glass-lined or borosilicate glass reaction vessel
 - Magnetic stirrer and stir bar
 - Dropping funnel or powder funnel
 - Heating mantle
 - Crystallizing dish

- Buchner funnel and vacuum flask for filtration
- Desiccator

3.2 Synthesis Procedure

- Preparation: Place a measured volume of concentrated sulfuric acid into the reaction vessel equipped with a magnetic stir bar. Begin stirring to create a vortex.
- Reaction: Slowly and carefully add powdered yellow mercuric oxide to the stirring sulfuric acid in small portions.^[6] The reaction is exothermic, and the rate of addition should be controlled to manage the temperature of the mixture.
- Digestion: After the addition is complete, gently heat the mixture with continued stirring to ensure the reaction goes to completion. The solution may be heated until the mercuric oxide is fully dissolved.
- Crystallization: Allow the hot, concentrated solution to cool slowly to room temperature. **Mercury(II) sulfate** will crystallize from the solution. The cooling process can be further aided by placing the vessel in an ice bath to maximize crystal formation.
- Isolation: Isolate the **mercury(II) sulfate** crystals by vacuum filtration using a Buchner funnel. It is critical not to wash the crystals with water, as this will induce hydrolysis.^[3] If washing is necessary to remove excess sulfuric acid, a small amount of a non-aqueous solvent in which **mercury(II) sulfate** is insoluble, such as acetone, may be used, followed by rapid drying.^[2]
- Drying: Dry the isolated crystals thoroughly in a desiccator over a suitable desiccant to remove any residual moisture. The final product should be a white, crystalline powder.^[1]

Data Presentation

Quantitative data for the reactants and the product are summarized below.

Table 1: Molar Masses and Stoichiometry

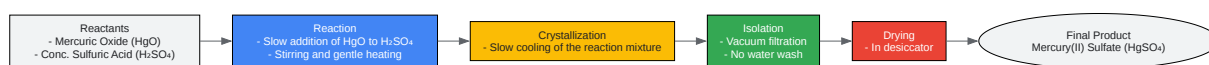
Compound	Chemical Formula	Molar Mass (g/mol)	Stoichiometric Ratio
Mercuric Oxide	HgO	216.59	1
Sulfuric Acid	H ₂ SO ₄	98.08	1 (in excess)
Mercury(II) Sulfate	HgSO ₄	296.65	1
Water	H ₂ O	18.02	1

Table 2: Physical and Chemical Properties of **Mercury(II) Sulfate**

Property	Value
Appearance	White granules or crystalline powder.[1]
Density	6.47 g/cm ³ . [3]
Molar Mass	296.65 g/mol .[1]
Solubility	Soluble in hot dilute sulfuric acid and concentrated NaCl solution; Decomposes in water.[4]
Decomposition Temp.	Decomposes at approximately 450 °C.[1]

Mandatory Visualization

The following diagram illustrates the workflow for the synthesis of **mercury(II) sulfate**.



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Caption: Workflow for the synthesis of **Mercury(II) Sulfate**.

Safety Precautions

The synthesis of **mercury(II) sulfate** involves highly hazardous materials and must be performed with strict adherence to safety protocols.

- **Toxicity:** Mercury compounds are extremely toxic.[3] Acute or chronic exposure can cause severe damage to the central nervous system, kidneys, and other organs.[3] It is toxic by inhalation, ingestion, and skin contact.
- **Corrosivity:** Concentrated sulfuric acid is highly corrosive and can cause severe burns upon contact with skin or eyes.
- **Personal Protective Equipment (PPE):** Full PPE is mandatory, including a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical splash goggles. All handling of powdered mercury compounds and concentrated acids must be performed within a certified fume hood to prevent inhalation of dust or fumes.
- **Waste Disposal:** All mercury-containing waste must be collected and disposed of as hazardous waste according to institutional and governmental regulations. It should not be discharged into the environment.

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